

The Chemistry and Biological Activity of N-Nitroso-N-methylurethane: A Technical Guide

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Compound of Interest

Compound Name: *N-Nitroso-N-methylurethane*

Cat. No.: *B032213*

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This guide provides an in-depth technical overview of **N-Nitroso-N-methylurethane** (NMU), a compound of significant interest to researchers in organic chemistry and toxicology. We will delve into its nomenclature, chemical properties, historical application in the synthesis of diazomethane, and its well-documented role as a potent carcinogen through DNA alkylation. This document is intended for researchers, scientists, and professionals in drug development who require a comprehensive understanding of NMU's characteristics and safe handling.

Nomenclature and Synonyms: A Compound of Many Names

N-Nitroso-N-methylurethane is identified by the CAS Number 615-53-2.^{[1][2]} Due to its historical and widespread use in various research contexts, it has acquired numerous synonyms and alternative names. This can often be a source of confusion, and a clear understanding of its nomenclature is crucial for accurate literature searches and unambiguous communication.

The systematic IUPAC name for this compound is ethyl N-methyl-N-nitrosocarbamate.^[3] However, it is more commonly known by a variety of other names, which are summarized in the table below for easy reference.

Synonym	Source/Reference
N-Methyl-N-nitrosourethane	PubChem[3], TCI Chemicals
Methylnitrosourethane	PubChem[3], OEHHA
Nitrosomethylurethane	PubChem[3]
Carbamic acid, N-methyl-N-nitroso-, ethyl ester	CymitQuimica[4], SIELC Technologies[2]
Ethyl N-methyl-N-nitrosocarbamate	CymitQuimica[4], TCI Chemicals[5]
Ethyl N-methylnitrosocarbamate	CymitQuimica[4], PubChem[3]
N-Ethoxycarbonyl-N-methylnitrosamine	TCI Chemicals[5]
MNU / MNUN	OEHHA[1]
NMUT	OEHHA[1]
NSC 2860	CymitQuimica[4], PubChem[3]
RCRA waste number U178	PubChem[3], SIELC Technologies[2]

Chemical and Physical Properties

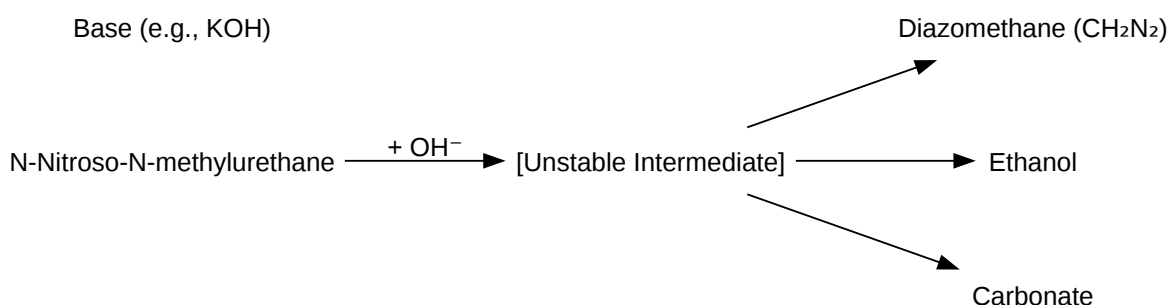
N-Nitroso-N-methylurethane is a yellow, oily liquid.[6] It is unstable and sensitive to light, with the potential for spontaneous decomposition, especially when heated.[3] Its stability in aqueous solutions is highly dependent on pH, decomposing more rapidly under alkaline conditions.[3] This decomposition is the basis for its use in generating diazomethane.

Property	Value
Molecular Formula	C ₄ H ₈ N ₂ O ₃
Molecular Weight	132.12 g/mol
Appearance	Light yellow to brown clear liquid
Boiling Point	66 °C at 13 mmHg
Storage Temperature	Refrigerated (0-10°C)

Generation of Diazomethane: A Historical Perspective and Protocol

Historically, **N-Nitroso-N-methylurethane** was a common laboratory reagent for the synthesis of diazomethane, a versatile methylating agent. However, due to the extreme toxicity and explosive nature of both the precursor and the product, this procedure should only be performed by experienced chemists in a well-ventilated fume hood with appropriate safety precautions, including a blast shield. Safer alternatives for diazomethane generation are now more commonly used.

The fundamental principle behind this synthesis is the base-catalyzed decomposition of **N-Nitroso-N-methylurethane**. The reaction proceeds via an elimination mechanism, yielding diazomethane, ethanol, and carbonate.



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Caption: Base-catalyzed decomposition of **N-Nitroso-N-methylurethane** to diazomethane.

Experimental Protocol: Generation of an Ethereal Solution of Diazomethane

This protocol is adapted from established methods for the generation of diazomethane from N-nitroso compounds. Extreme caution is advised.

Materials:

- **N-Nitroso-N-methylurethane**
- Diethyl ether (anhydrous)
- Potassium hydroxide (KOH)
- Ice bath
- Distillation apparatus with a flame-polished glass joint
- Receiving flask cooled in an ice-salt bath

Procedure:

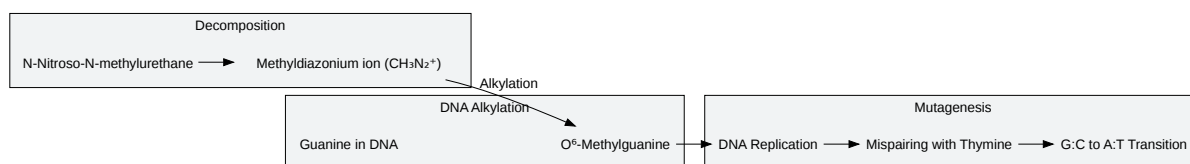
- In a round-bottomed flask, prepare a solution of potassium hydroxide in a suitable solvent (e.g., 50% aqueous KOH).
- Cool the flask in an ice bath to 5°C.
- Add a solution of **N-Nitroso-N-methylurethane** in diethyl ether to the cooled KOH solution, with gentle swirling.
- Fit the flask with a distillation apparatus. The receiving flask should contain a small amount of diethyl ether and be cooled in an ice-salt bath.
- Gently warm the reaction flask in a water bath to no more than 50°C.
- The yellow ethereal solution of diazomethane will co-distill with the ether.
- Collect the distillate until it becomes colorless. Do not distill to dryness.
- The resulting ethereal solution of diazomethane should be used immediately and not stored.

Mechanism of Carcinogenesis: DNA Alkylation

N-Nitroso-N-methylurethane is a potent carcinogen, and its mechanism of action is well-understood to be through the alkylation of DNA.^[7] This process does not require metabolic activation, meaning it is a direct-acting carcinogen. The electrophilic methyldiazonium ion,

generated from the decomposition of **N-Nitroso-N-methylurethane**, is the ultimate carcinogenic species.

This highly reactive intermediate readily attacks nucleophilic sites on DNA bases, with a particular affinity for the N7 and O6 positions of guanine. The alkylation at the O6 position of guanine is considered to be a particularly pro-mutagenic lesion, as it can lead to mispairing with thymine instead of cytosine during DNA replication. This results in a G:C to A:T transition mutation, which can activate oncogenes or inactivate tumor suppressor genes, ultimately leading to carcinogenesis.



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Caption: The carcinogenic mechanism of **N-Nitroso-N-methylurethane** via DNA alkylation.

Safety and Handling

N-Nitroso-N-methylurethane is a highly toxic and carcinogenic compound and must be handled with extreme caution. It is classified as a probable human carcinogen. Exposure can occur through inhalation, ingestion, or skin contact.

Personal Protective Equipment (PPE):

- **Gloves:** Wear appropriate chemical-resistant gloves.
- **Eye Protection:** Use chemical safety goggles and a face shield.

- Lab Coat: A lab coat is mandatory.
- Respiratory Protection: Work in a certified chemical fume hood. If there is a risk of inhalation, a respirator may be necessary.

Handling:

- Always handle **N-Nitroso-N-methylurethane** in a well-ventilated fume hood.
- Avoid contact with skin and eyes.
- Do not heat the compound unless as part of a carefully controlled reaction, as it can decompose explosively.
- Store in a cool, dark, and well-ventilated area, away from incompatible materials such as strong acids and bases.

Disposal:

- All waste containing **N-Nitroso-N-methylurethane** must be disposed of as hazardous waste according to local, state, and federal regulations.

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